

A Comparative Analysis of the β -Lactamase Inhibitors FPI-1523 and Avibactam

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Compound of Interest

Compound Name: FPI-1523

Cat. No.: B12387629

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In the ongoing battle against antimicrobial resistance, the development of potent β -lactamase inhibitors is paramount to preserving the efficacy of β -lactam antibiotics. This guide provides a comparative overview of two such inhibitors: the well-established avibactam and the novel compound **FPI-1523**. While a comprehensive head-to-head comparison is limited by the scarcity of publicly available data for **FPI-1523**, this document synthesizes the existing in vitro data to offer a preliminary assessment of their relative efficacy.

Introduction to the Compounds

Avibactam is a clinically approved, non- β -lactam β -lactamase inhibitor belonging to the diazabicyclooctane (DBO) class. It is used in combination with antibiotics like ceftazidime and aztreonam to treat a variety of infections caused by multidrug-resistant Gram-negative bacteria. Avibactam is known for its broad-spectrum inhibition of Ambler class A, class C, and some class D serine β -lactamases.

FPI-1523 is a novel diazabicyclooctane and a derivative of avibactam. Currently, information on **FPI-1523** is primarily available through chemical data sheets, with limited peer-reviewed studies detailing its in vivo efficacy or clinical performance.

In Vitro Efficacy: A Comparative Look

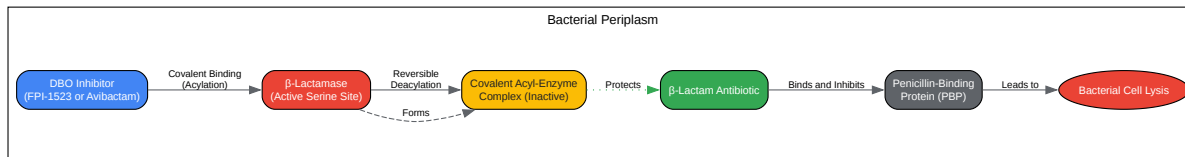
The available data allows for a direct, albeit limited, comparison of the in vitro inhibitory activity of **FPI-1523** and avibactam against specific β -lactamases and penicillin-binding proteins (PBPs).

Target Enzyme	Parameter	FPI-1523	Avibactam	Notes
CTX-M-15 (Class A β -lactamase)	Kd	4 nM	-	A lower Kd value indicates a stronger binding affinity.
IC50	-	5 nM ^[1]	IC50 and Kd are related but not identical; both indicate high potency.	
OXA-48 (Class D β -lactamase)	Kd	34 nM	-	Indicates potent inhibition by FPI-1523. Avibactam is known to inhibit some class D enzymes, including OXA-48.
PBP2 (Penicillin-Binding Protein)	IC50	3.2 μ M	3.47 μ M (E. coli)	<p>The IC50 value for avibactam was converted from 0.92 μg/mL using a molecular weight of 265.25 g/mol .</p> <p>The values suggest comparable, though moderate, direct antibacterial activity through PBP2 inhibition.</p>

Note on Data Interpretation: It is crucial to acknowledge the limitations of this comparison. The data for **FPI-1523** is sparse and originates from non-peer-reviewed sources. Furthermore, a direct comparison of K_d (dissociation constant) and IC₅₀ (half-maximal inhibitory concentration) should be made with caution, as they are different measures of inhibitor-enzyme interaction. However, both values for CTX-M-15 inhibition are in the low nanomolar range, suggesting high potency for both compounds.

Mechanism of Action: Diazabicyclooctanes

Both **FPI-1523** and avibactam are diazabicyclooctane (DBO) β -lactamase inhibitors. Their mechanism of action involves the formation of a covalent, yet reversible, acyl-enzyme intermediate with the serine residue in the active site of the β -lactamase. This acylation inactivates the enzyme, preventing it from hydrolyzing the partner β -lactam antibiotic. The reversibility of this inhibition is a key feature of the DBO class.



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References

- 1. medchemexpress.com [medchemexpress.com]

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